

# Pinoxaden Application Protocols for Greenhouse-Based Weed Control Studies

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## Compound of Interest

Compound Name: Pinoxaden

Cat. No.: B166648

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## Application Notes

**Pinoxaden** is a selective, post-emergence herbicide belonging to the phenylpyrazole chemical class.<sup>[1]</sup> It is primarily utilized for the control of annual grass weeds in cereal crops such as wheat and barley.<sup>[2][3]</sup> Its mode of action involves the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme, which is a critical component in the biosynthesis of fatty acids in grass weeds.<sup>[2][4]</sup> This targeted inhibition disrupts the production of lipids, leading to a breakdown in cell membrane integrity and ultimately, weed death. Symptoms, such as chlorosis, typically appear within one week of application, with complete control of susceptible species occurring within two to three weeks.

For researchers and scientists, **Pinoxaden** serves as a valuable tool in greenhouse studies for herbicide efficacy, dose-response analysis, and investigation of resistance mechanisms. Its effectiveness is highly dependent on the target weed species, their growth stage at the time of application, and the use of appropriate adjuvants. Studies have consistently shown that applications at earlier weed growth stages result in significantly higher control. **Pinoxaden** is effective against a range of grass weeds, including *Phalaris minor*, *Avena* species, and *Alopecurus myosuroides*, but is ineffective against broad-leaved weeds.

## Key Considerations for Greenhouse Studies:

- **Formulation:** **Pinoxaden** is commonly available in an Emulsifiable Concentrate (EC) formulation (e.g., Axial® 50 EC, Nufarm **Pinoxaden** 100EC). These formulations typically include a safener.

- **Adjuvants:** The use of a non-ionic surfactant or a specified adjuvant (e.g., ADIGOR®) is critical for optimal absorption and efficacy. The application of **Pinoxaden** without a surfactant results in significantly inferior weed control.
- **Application Timing:** Efficacy is maximized when applied to small, actively growing weeds, typically from the 2-leaf to early tillering stages. The ability of **Pinoxaden** to control grass weeds diminishes rapidly as the weeds enter more advanced growth stages, such as stem elongation.
- **Environmental Conditions:** Weeds under stress from drought, waterlogging, or cold may be more difficult to control. Greenhouse conditions should be managed to ensure weeds are actively growing at the time of application. One study maintained a minimum temperature of 10°C with natural photoperiods.

## Experimental Protocols

### Protocol 1: General Efficacy and Dose-Response Screening

This protocol outlines a method for determining the efficacy of various **Pinoxaden** doses against selected grass weed species under controlled greenhouse conditions.

#### 1. Materials and Equipment

- **Pinoxaden** EC formulation (e.g., Axial® 50 EC)
- Adjuvant (non-ionic surfactant or as specified by the product label)
- CO<sub>2</sub>-pressurized backpack sprayer or laboratory track sprayer with flat-fan nozzles
- 10 cm diameter pots filled with standard greenhouse potting mix
- Seeds of target grass weed species (e.g., *Alopecurus myosuroides*, *Avena fatua*, *Lolium rigidum*)
- Greenhouse facility with controlled temperature and lighting
- Analytical balance and volumetric flasks for solution preparation

- Personal Protective Equipment (PPE)

## 2. Plant Propagation

- Sow 5-10 seeds of the target weed species per pot.
- Cover seeds lightly with potting mix and water as needed.
- After emergence, thin seedlings to a uniform number (e.g., 3-5 plants per pot) to ensure consistency.
- Grow plants in the greenhouse under optimal conditions (e.g., 15-25°C, 16:8 hour light:dark cycle) until they reach the desired growth stage for application (e.g., 2-4 leaf stage, ZCK 12-14).

## 3. Herbicide Solution Preparation

- Calculate the amount of **Pinoxaden** concentrate needed for each application rate (e.g., 20, 40, 80 g a.i./ha). The calculation must account for the sprayer's output volume (e.g., 200 L/ha).
- Prepare a stock solution if necessary, particularly for low concentration ranges. Acetonitrile or a mixture of acetonitrile and methanol can be used for preparing analytical standards, but for spray solutions, dilution in water is standard.
- For each treatment, half-fill the spray container with water.
- Add the calculated amount of **Pinoxaden** concentrate while agitating.
- Add the recommended adjuvant (e.g., 0.5% v/v of spray solution) and continue filling the container with water to the final volume.
- Prepare an untreated control treatment containing only water and the adjuvant.

## 4. Herbicide Application

- Calibrate the sprayer to deliver a consistent volume, for example, 200 L/ha.

- Arrange the pots in a randomized block design within the spray chamber or designated spray area. Include at least three to four replicates per treatment.
- Apply the prepared herbicide solutions evenly to the target plants.
- After application, allow the foliage to dry completely before returning the pots to the greenhouse.

#### 5. Post-Application Care and Data Collection

- Return plants to the greenhouse and maintain optimal growing conditions. Water plants at the soil level to avoid washing the herbicide from the foliage.
- Assess weed control at set intervals (e.g., 7, 14, and 21 days after treatment).
- Visual Injury Assessment: Rate weed injury on a scale of 0% (no effect) to 100% (complete plant death).
- Biomass Reduction: At the end of the experiment (e.g., 21-28 days after application), harvest the above-ground biomass for each pot. Dry the biomass in an oven at 60-70°C until a constant weight is achieved. Calculate the percent biomass reduction relative to the untreated control.

## Data Presentation

Table 1: Efficacy of **Pinoxaden** on *Alopecurus myosuroides* at Different Growth Stages This table summarizes the biomass reduction of *A. myosuroides* when treated with different doses of **Pinoxaden** at various Zadoks (ZCK) growth stages.

Pinoxaden Dose (g a.i./ha)	ZCK 12-14 (2-4 leaf)	ZCK 21-25 (1-5 tiller)	ZCK 31-32 (1-2 node)	ZCK 37-39 (flag leaf)
20	88.9%	-	-	-
40 (Recommended)	-	Sufficient Control	60.1%	-
80 (2x Recommended)	97.3%	-	Unsatisfactory	Unsatisfactory
Data sourced from a greenhouse study on A. myosuroides.				

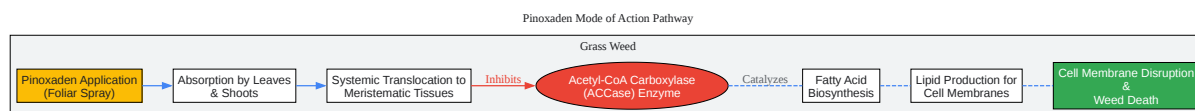
Table 2: Rate-Response of Various Grass Weeds to **Pinoxaden** in a Greenhouse Study This table presents the calculated **Pinoxaden** application rates required to achieve 90% visible injury ( $I_{90}$ ) and 90% fresh weight reduction ( $WR_{90}$ ).

Weed Species	I <sub>90</sub> (g a.i./ha)	WR <sub>90</sub> (g a.i./ha)
Perennial Ryegrass ( <i>Lolium perenne</i> )	< 310	-
Yellow Foxtail ( <i>Setaria pumila</i> )	< 310	-
Dallisgrass ( <i>Paspalum dilatatum</i> )	< 310	-
Large Crabgrass ( <i>Digitaria sanguinalis</i> )	< 310	-
Southern Sandbur ( <i>Cenchrus echinatus</i> )	< 310	1470.8
Bahiagrass ( <i>Paspalum notatum</i> )	> 310	> 2490.0
Goosegrass ( <i>Eleusine indica</i> )	> 310	> 2490.0
Annual Bluegrass ( <i>Poa annua</i> )	> 310	> 310
Data adapted from a greenhouse rate-response study. The maximum labeled spot spray rate evaluated was 310 g a.i./ha.		

Table 3: Summary of Effective **Pinoxaden** Application Rates from Various Studies

Target Weed(s)	Crop	Effective Rate (g a.i./ha)	Notes
Phalaris minor, Avena ludoviciana	Wheat, Barley	30 - 35	Highly effective against grass weeds; requires surfactant.
Avena ludoviciana	Barley	50	Efficient against grassy weeds but ineffective against broad-leaf weeds.
Phalaris minor	Wheat	45	Provided the highest grain yield among all herbicidal treatments in the study.
Apera spica-venti, A. myosuroides	Cereals	45 - 60	Satisfactorily controlled these species.

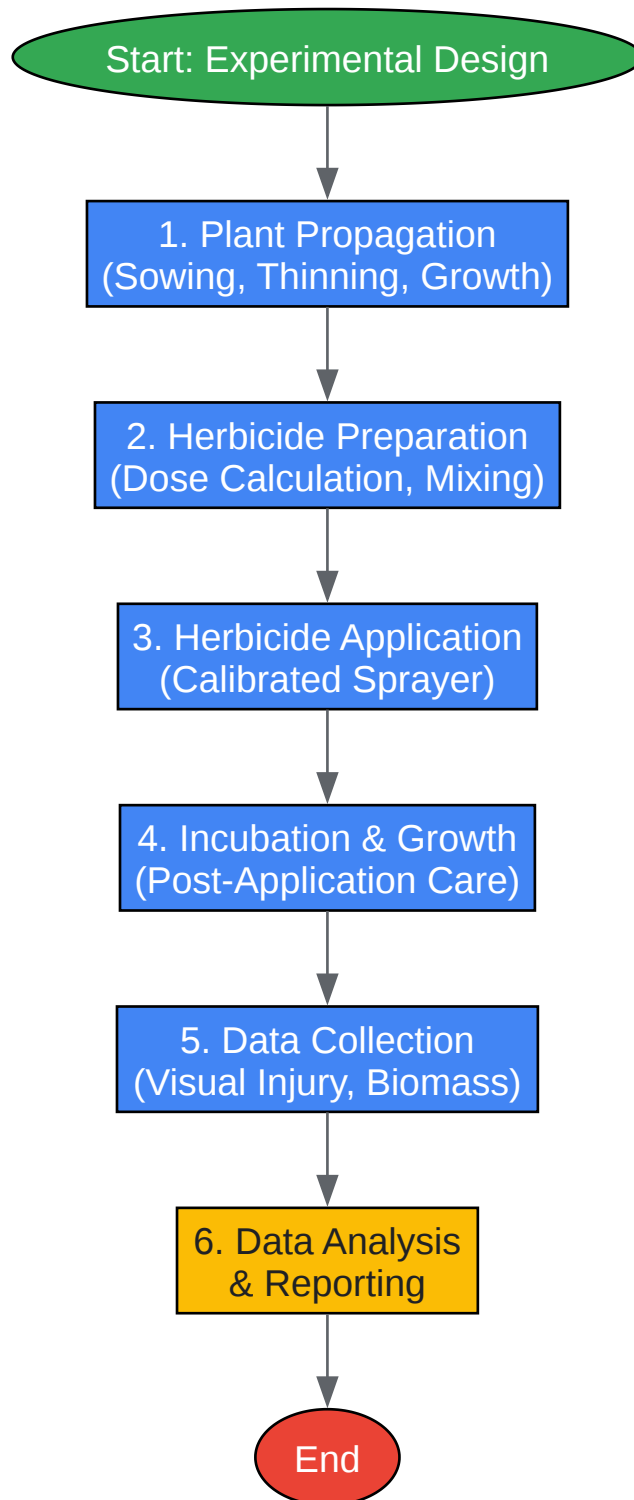
## Visualizations



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Caption: Diagram of **Pinoxaden**'s mode of action in grass weeds.

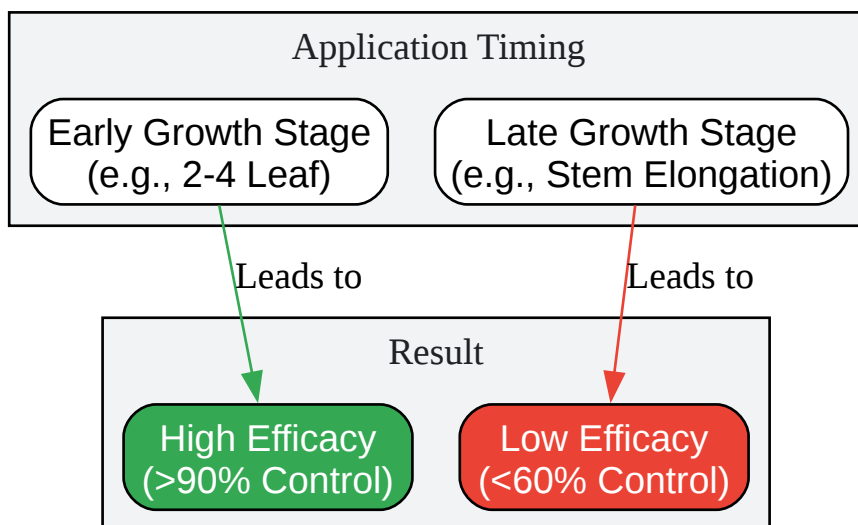
## Greenhouse Weed Control Study Workflow

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Caption: General workflow for a greenhouse herbicide efficacy study.



## Logic: Application Timing vs. Efficacy

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Caption: Relationship between weed growth stage and **Pinoxaden** efficacy.

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## References

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- 4. Pinoxaden | C<sub>23</sub>H<sub>32</sub>N<sub>2</sub>O<sub>4</sub> | CID 210326 - PubChem [pubchem.ncbi.nlm.nih.gov]
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